

4-Methoxy-TEMPO: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Methoxy-tempo

Cat. No.: B1365119

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An In-depth Whitepaper on the Synthesis, Properties, and Applications of a Versatile Nitroxide Radical

For researchers, scientists, and professionals in drug development, **4-Methoxy-TEMPO** (4-methoxy-2,2,6,6-tetramethyl-1-piperidinyloxy) has emerged as a compound of significant interest. This stable nitroxide radical finds diverse applications, from a catalyst in organic synthesis to a valuable tool in biological studies investigating oxidative stress. This technical guide provides a comprehensive overview of its core properties, experimental protocols, and mechanisms of action.

Core Properties of 4-Methoxy-TEMPO

4-Methoxy-TEMPO is a derivative of the well-known radical scavenger TEMPO. The addition of a methoxy group at the 4-position modifies its chemical properties, influencing its reactivity and applications.

Property	Value	Citations
CAS Number	95407-69-5	[1][2]
Molecular Formula	C ₁₀ H ₂₀ NO ₂	[1][2]
Molecular Weight	186.27 g/mol	[1][2]
Appearance	Orange solid	
Melting Point	40.5-44 °C	[1]
Storage	2-8°C, protected from light	[1]

Applications in Research and Development

The unique properties of **4-Methoxy-TEMPO** make it a versatile tool in various scientific fields.

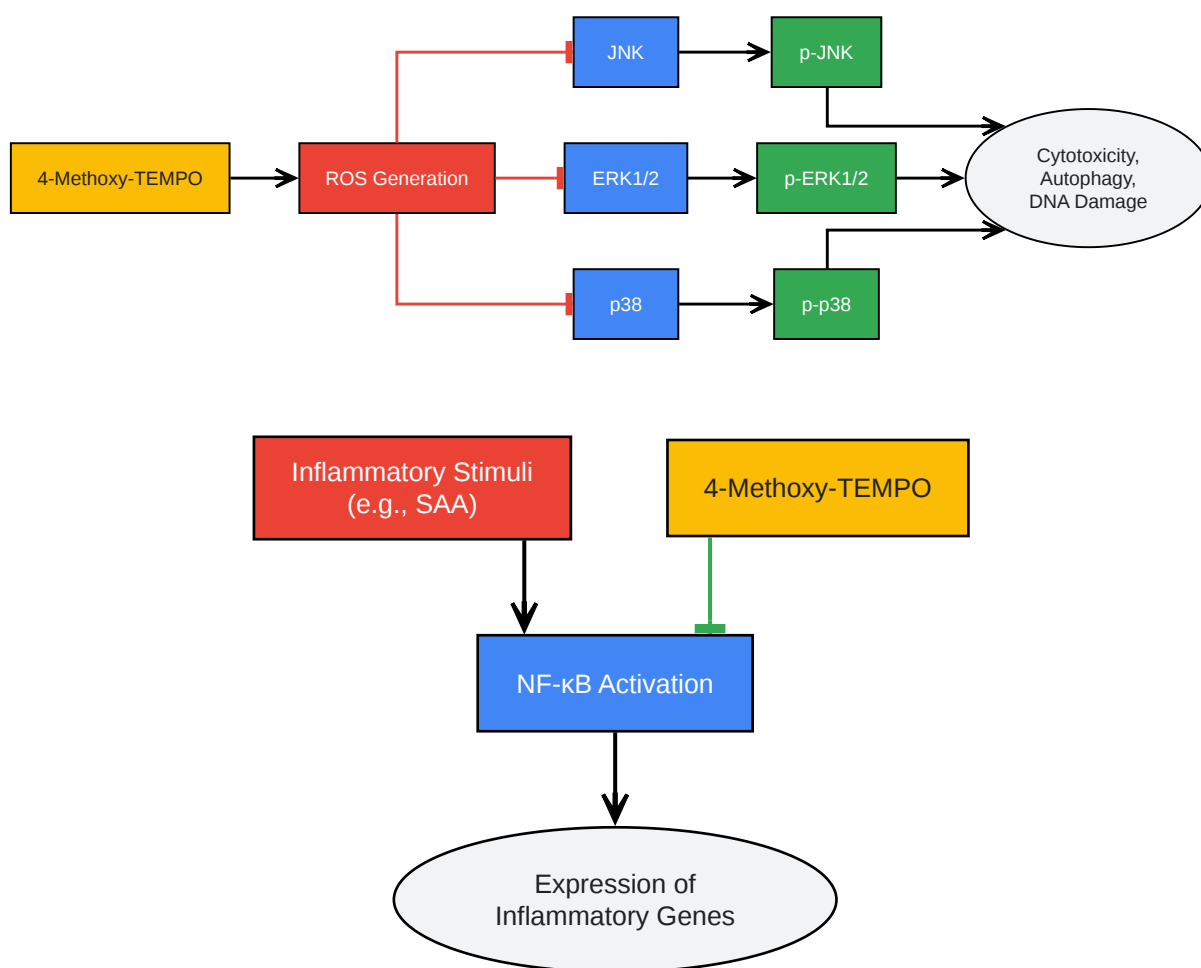
- **Organic Synthesis:** It is commonly employed as a catalyst for the selective oxidation of primary and secondary alcohols to their corresponding aldehydes and ketones.[3][4][5] This method is valued for its mild reaction conditions and high chemoselectivity.
- **Radical Scavenging and Oxidative Stress Studies:** As a stable free radical, **4-Methoxy-TEMPO** is effective in scavenging other free radicals, making it a valuable probe in studies related to oxidative stress, aging, and various diseases.[6] Its ability to selectively scavenge reactive oxygen species (ROS) allows researchers to investigate cellular mechanisms and potential therapeutic interventions.[6]
- **Polymer Chemistry:** It serves as a spin label for studying molecular dynamics, enabling scientists to monitor the behavior of polymers under different conditions.[6]
- **Medicinal Chemistry:** The radical-scavenging properties of **4-Methoxy-TEMPO** are being explored for potential therapeutic applications, particularly in the development of new treatments for diseases linked to oxidative damage.[6]

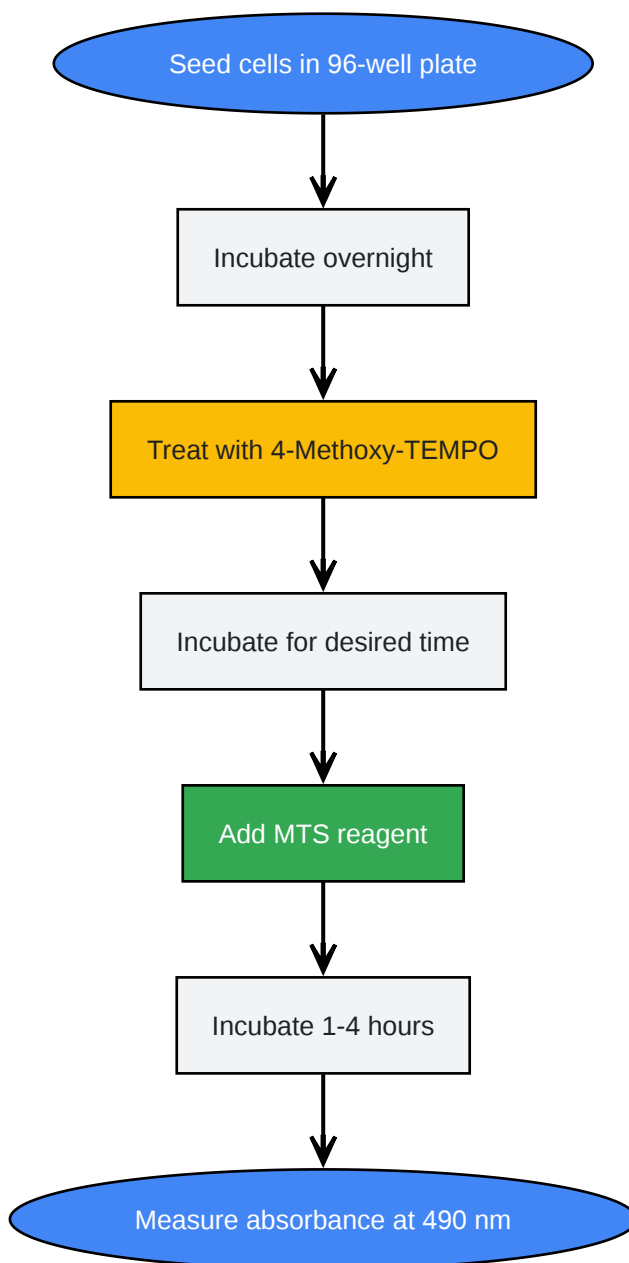
Signaling Pathway Modulation

Recent studies have highlighted the ability of **4-Methoxy-TEMPO** to modulate key cellular signaling pathways, providing insights into its biological effects.

MAPK Signaling Pathway

In human hepatoma HepG2 cells, **4-Methoxy-TEMPO** has been shown to induce cytotoxicity, autophagy, and DNA damage through the generation of reactive oxygen species (ROS) and the activation of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway. Specifically, it leads to the phosphorylation of JNK, ERK1/2, and p38 MAPKs.





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